Application Notes and Protocols: Morris Water Maze with Rapastinel Administration

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Compound of Interest		
Compound Name:	Rapastinel	
Cat. No.:	B1663592	Get Quote

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These application notes provide a detailed protocol for utilizing the Morris water maze (MWM) to assess the cognitive-enhancing effects of **Rapastinel**, a positive modulator of the NMDA receptor. The protocol is designed for preclinical research in rodent models.

Introduction

The Morris water maze is a widely used behavioral assay to study spatial learning and memory in rodents.[1][2][3] It relies on the animal's motivation to escape from water by locating a submerged platform using distal visual cues.[1][2] **Rapastinel** (formerly GLYX-13) is a tetrapeptide that acts as a positive allosteric modulator of the NMDA receptor, a key player in synaptic plasticity and learning. Studies have shown that **Rapastinel** possesses robust cognitive-enhancing properties. This protocol details the administration of **Rapastinel** in conjunction with the MWM to evaluate its effects on spatial navigation and memory consolidation.

Data Presentation

The following tables summarize expected quantitative data from a Morris water maze experiment investigating the effects of **Rapastinel**. The data is hypothetical but based on findings from preclinical studies.

Table 1: Spatial Acquisition Phase - Escape Latency

Treatment Group	Day 1 (s)	Day 2 (s)	Day 3 (s)	Day 4 (s)	Day 5 (s)
Vehicle Control	55 ± 4	42 ± 5	30 ± 4	22 ± 3	18 ± 2
Rapastinel (1 mg/kg)	48 ± 5	33 ± 4	21 ± 3	15 ± 2	12 ± 2
Rapastinel (3 mg/kg)	45 ± 4*	28 ± 3	18 ± 2	12 ± 1	9 ± 1

*$p < 0.05$, **$p < 0.01$, ***$p < 0.001$ compared to Vehicle Control. Data are presented as mean ± SEM.

Table 2: Spatial Acquisition Phase - Path Length

Treatment Group	Day 1 (cm)	Day 2 (cm)	Day 3 (cm)	Day 4 (cm)	Day 5 (cm)
Vehicle Control	1250 ± 150	950 ± 120	650 ± 100	450 ± 80	350 ± 60
Rapastinel (1 mg/kg)	1100 ± 130	750 ± 100	480 ± 70	320 ± 50	250 ± 40
Rapastinel (3 mg/kg)	1000 ± 120*	600 ± 90	380 ± 60	250 ± 40	180 ± 30

*$p < 0.05$, **$p < 0.01$, ***$p < 0.001$ compared to Vehicle Control. Data are presented as mean ± SEM. A study by Burgdorf et al. (2015) showed that a single dose of **rapastinel** (3 mg/kg IV) administered 24 hours before the first of five daily test sessions significantly reduced the path length to find the hidden platform in a movable platform version of the Morris water maze test.

Table 3: Probe Trial - Memory Retention

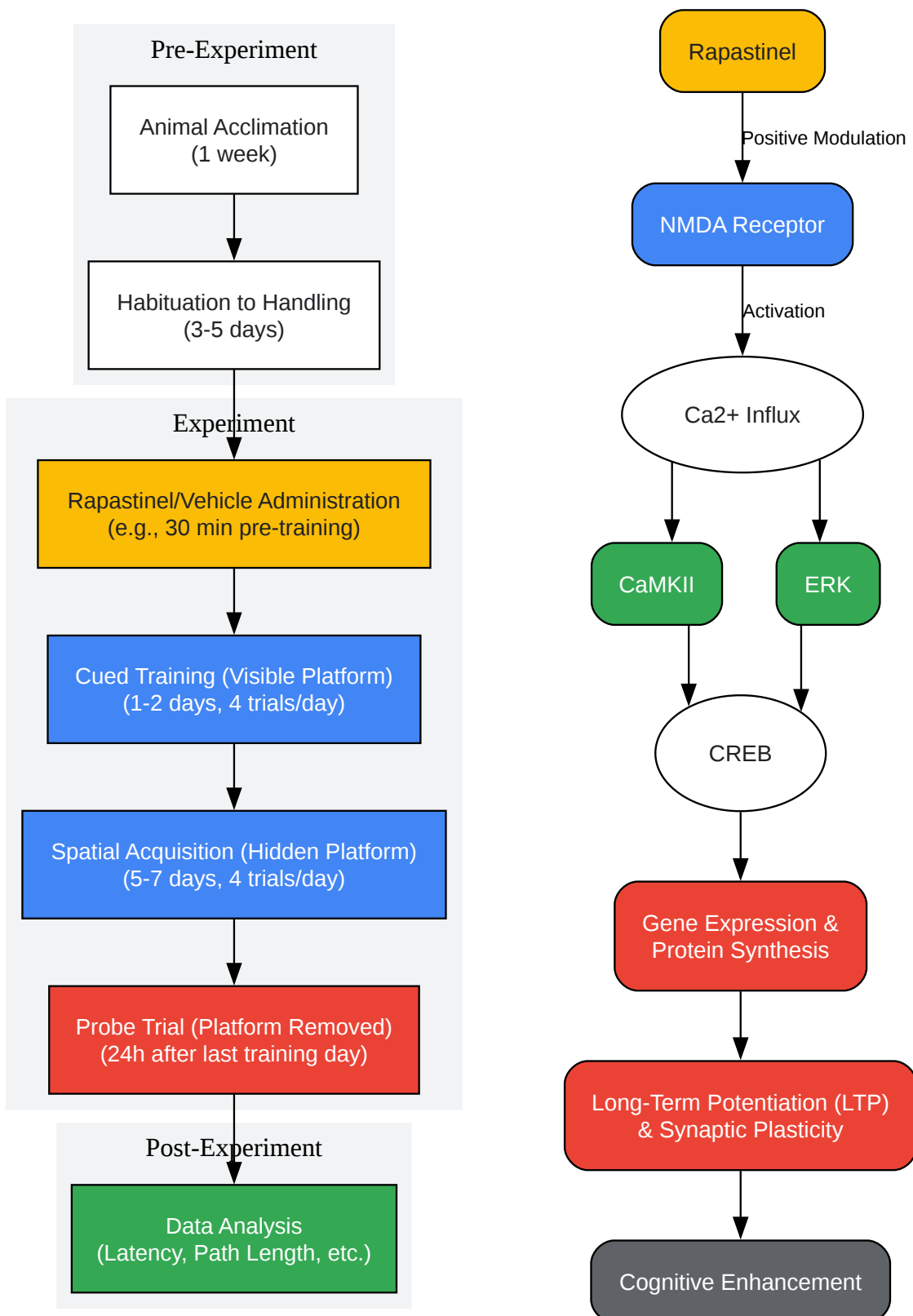| Treatment Group	Time in Target Quadrant (%)	Platform Crossings (count)
Vehicle Control	35 ± 3	2.5 ± 0.5
Rapastinel (1 mg/kg)	48 ± 4	4.0 ± 0.6
Rapastinel (3 mg/kg)	55 ± 5	5.5 ± 0.7

*$p < 0.05$, **$p < 0.01$ compared to Vehicle Control. Data are presented as mean ± SEM.

Experimental Protocols

Materials and Apparatus

- Morris Water Maze: A circular pool (120-150 cm in diameter) filled with water (20-22°C) made opaque with non-toxic white paint or powdered milk.

- Escape Platform: A 10 cm diameter platform submerged 1-2 cm below the water surface.

- Visual Cues: High-contrast geometric shapes placed on the walls of the testing room.

- Video Tracking System: A camera and software to record and analyze the animal's swimming path, speed, and time in different quadrants.

- **Rapastinel**: To be dissolved in sterile saline (0.9% NaCl).

- Animal Subjects: Mice or rats, appropriately housed and acclimated to the facility.

Experimental Workflow

Pre-Experiment

Animal Acclimation
(1 week)

↓

Habituation to Handling
(3-5 days)

Experiment

Rapastinel/Vehicle Administration
(e.g., 30 min pre-training)

↓

Cued Training (Visible Platform)
(1-2 days, 4 trials/day)

↓

Spatial Acquisition (Hidden Platform)
(5-7 days, 4 trials/day)

↓

Probe Trial (Platform Removed)
(24h after last training day)

Post-Experiment

Data Analysis
(Latency, Path Length, etc.)

Rapastinel

↓ Positive Modulation

NMDA Receptor

↓ Activation

Ca^{2+} Influx

↓   ↓

CaMKII   ERK

↓   ↓

CREB

↓

Gene Expression &
Protein Synthesis

↓

Long-Term Potentiation (LTP)
& Synaptic Plasticity

↓

Cognitive Enhancement

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References

- 1. The long-lasting antidepressant effects of rapastinel (GLYX-13) are associated with a metaplasticity process in the medial prefrontal cortex and hippocampus - PMC [pmc.ncbi.nlm.nih.gov]

- 2. researchgate.net [researchgate.net]

- 3. Morris water maze: a versatile and pertinent tool for assessing spatial learning and memory - PMC [pmc.ncbi.nlm.nih.gov]

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